

N-omega-Propyl-L-arginine stability and storage conditions.

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Compound of Interest

Compound Name: *N-omega-Propyl-L-arginine*

Cat. No.: *B013850*

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Technical Support Center: N-omega-Propyl-L-arginine

This technical support center provides guidance on the stability and storage of **N-omega-Propyl-L-arginine** (NPA), a potent and selective inhibitor of neuronal nitric oxide synthase (nNOS). Proper handling and storage are crucial for maintaining the integrity and activity of this compound in research applications.

Stability and Storage Conditions

Proper storage is essential to ensure the stability and shelf-life of **N-omega-Propyl-L-arginine** and its solutions. Below is a summary of recommended storage conditions based on available data.

Quantitative Data Summary

Form	Storage Temperature	Duration	Notes
Solid Compound (hydrochloride)	Room Temperature	Not specified, desiccate	Stable for ambient temperature shipping. [1]
-20°C	At least 1 year	Store desiccated.[2][3] [4]	
Stock Solutions	-20°C	Up to 1 month	Aliquot to prevent repeated freeze-thaw cycles.[1][5][6]
-80°C	Up to 6 months	Aliquot to prevent repeated freeze-thaw cycles.[5][6]	
Aqueous Solutions	Not Recommended	Not for more than one day	Prepare fresh for each use if possible.[1][2]

Troubleshooting Guide

This guide addresses common issues that researchers may encounter when working with **N-omega-Propyl-L-arginine**.

Q1: My **N-omega-Propyl-L-arginine** solution appears to have precipitated after storage. What should I do?

A1: Precipitation can occur, especially with solutions stored at low temperatures.

- Step 1: Equilibrate to Room Temperature. Before use, allow the vial to equilibrate to room temperature.[1]
- Step 2: Ensure Complete Dissolution. Gently vortex or sonicate the solution to ensure all precipitate has redissolved. Visually inspect the solution for any remaining particulate matter.
- Step 3: Consider Solvent Choice. **N-omega-Propyl-L-arginine** hydrochloride is soluble in water (up to 100 mM) and DMSO (up to 100 µM).[1] For the free base, solubility is reported

in PBS (pH 7.2) at 25 mg/ml, 100% ethanol at 10 mg/ml, and DMSO at 50 µg/ml.^[2] Ensure you are using an appropriate solvent and concentration.

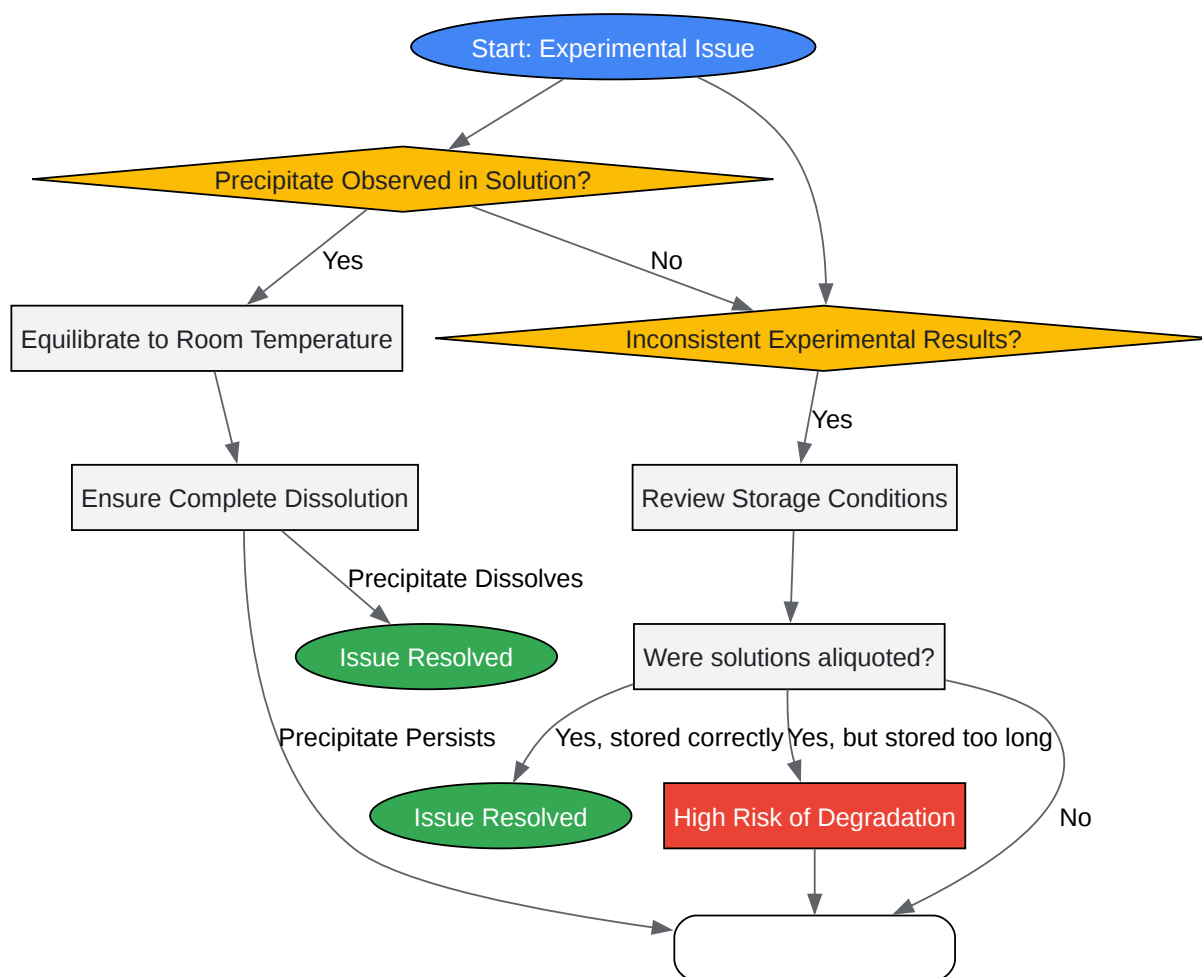
- Step 4: Prepare Fresh Solutions. If precipitation persists or if you are concerned about the compound's integrity, it is best to prepare fresh solutions for your experiments.^[1]

Q2: I am observing inconsistent results in my experiments using a previously prepared stock solution. Could this be a stability issue?

A2: Yes, inconsistent results can be a sign of compound degradation.

- Step 1: Review Storage Conditions. Verify that your stock solutions have been stored at the correct temperature (-20°C for up to one month or -80°C for up to six months) and protected from repeated freeze-thaw cycles.^{[1][5][6]}
- Step 2: Avoid Repeated Freeze-Thaw Cycles. It is highly recommended to aliquot stock solutions into single-use volumes to minimize degradation from repeated temperature changes.^{[5][6]}
- Step 3: Use Freshly Prepared Solutions. For optimal and consistent results, prepare solutions on the same day of the experiment whenever possible.^[1] If using aqueous solutions, it is not recommended to store them for more than one day.^[2]

Troubleshooting Workflow



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Caption: Troubleshooting workflow for common issues with **N-omega-Propyl-L-arginine** solutions.

Frequently Asked Questions (FAQs)

Q: What is the recommended solvent for preparing stock solutions of **N-omega-Propyl-L-arginine**?

A: For **N-omega-Propyl-L-arginine** hydrochloride, water (up to 100 mM) and DMSO (up to 100 μ M) are suitable solvents.[1] For the free base, solubility has been reported in PBS (pH 7.2) at 25 mg/ml, 100% ethanol at 10 mg/ml, and DMSO at 50 μ g/ml.[2]

Q: How should I store the solid form of **N-omega-Propyl-L-arginine**?

A: The solid compound should be stored at -20°C for long-term stability (at least one year).[2][3][4] It can also be stored at room temperature with a desiccant.[1]

Q: Can I store aqueous solutions of **N-omega-Propyl-L-arginine**?

A: It is not recommended to store aqueous solutions for more than one day.[2] For best results, prepare aqueous solutions fresh before each experiment.[1]

Q: How many times can I freeze and thaw my stock solution?

A: To avoid degradation, it is strongly recommended to aliquot your stock solution into single-use volumes to prevent repeated freeze-thaw cycles.[5][6]

Q: Is **N-omega-Propyl-L-arginine** stable during shipping?

A: Yes, the compound is considered stable for shipping at ambient temperatures.[1] However, upon receipt, it is important to follow the recommended long-term storage instructions.

Experimental Protocols

While specific stability testing protocols for **N-omega-Propyl-L-arginine** are not detailed in the provided search results, a general approach to assess stability can be outlined.

Protocol: Assessing Solution Stability

- Preparation of Stock Solution:
 - Dissolve a known concentration of **N-omega-Propyl-L-arginine** in the desired solvent (e.g., water or DMSO).

- For aqueous solutions, sterile filter the solution using a 0.22 μm filter.[5][6]
- Storage Conditions:
 - Aliquot the stock solution into multiple sterile tubes.
 - Store the aliquots under different conditions to be tested (e.g., -80°C, -20°C, 4°C, room temperature).
 - Include a baseline sample stored at -80°C for immediate analysis.
- Time Points:
 - Establish several time points for analysis (e.g., 1 day, 1 week, 1 month, 3 months, 6 months).
- Analysis:
 - At each time point, retrieve an aliquot from each storage condition.
 - Analyze the purity and concentration of **N-omega-Propyl-L-arginine** using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
 - Compare the results to the baseline sample to determine the extent of degradation.
- Functional Assay:
 - In parallel with the analytical assessment, the biological activity of the stored compound can be tested using a relevant functional assay, such as an nNOS inhibition assay.

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References

- 1. Nomega-Propyl-L-arginine hydrochloride [L-NPA | nNos inhibitor | Hello Bio [hellobio.com]
- 2. Enzo Life Sciences N-omega-Propyl-L-arginine (25mg). CAS: 137361-05-8, | Fisher Scientific [fishersci.com]
- 3. Nω-Propyl-L-Arginine hydrochloride ≥98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 4. Nω-Propyl-L-Arginine hydrochloride ≥98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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